

In-Depth Technical Guide to 5-Methoxy-3,4-dihydro-2H-pyrrole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-methoxy-3,4-dihydro-2H-pyrrole

Cat. No.: B1348299

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methoxy-3,4-dihydro-2H-pyrrole, also known as 2-methoxy-1-pyrroline, is a heterocyclic organic compound with the chemical formula C_5H_9NO . This guide provides a comprehensive overview of its physical properties, synthesis, and spectral characterization, serving as a technical resource for its application in research and development, particularly in the pharmaceutical and medicinal chemistry sectors. Its structural motif is a key intermediate in the synthesis of more complex biologically active molecules.^{[1][2]}

Core Physical and Chemical Properties

5-Methoxy-3,4-dihydro-2H-pyrrole is typically a colorless to light yellow liquid.^[1] It is soluble in organic solvents such as ethanol and dimethylformamide, and slightly soluble in water.^[1] The compound is recognized for its utility as a synthetic intermediate in organic synthesis.^[1] In the pharmaceutical field, it serves as a starting material for the synthesis of biologically active molecules and is used in medicinal chemistry to prepare compounds that may inhibit biological enzyme activity and regulate cell signaling.^[1]

Table 1: Physical and Chemical Properties of **5-Methoxy-3,4-dihydro-2H-pyrrole**

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO	[3]
Molecular Weight	99.13 g/mol	[3]
Boiling Point	118-121 °C	[4]
120.2 °C at 760 mmHg	[3]	[1]
148-149 °C	[1]	
Density	approx. 1.041 g/cm ³	
1.05±0.1 g/cm ³	[4]	[1]
1.1±0.1 g/cm ³	[3]	
Melting Point	About -61 °C	[1]
Appearance	Colorless to light yellow liquid	[1]
Solubility	Soluble in ethanol and dimethylformamide, slightly soluble in water.	[1]
CAS Number	5264-35-7	[3][5]

Spectroscopic Data

Detailed experimental spectroscopic data for **5-methoxy-3,4-dihydro-2H-pyrrole** is not readily available in the cited literature. However, based on the known structure and data for similar pyrroline derivatives, the expected spectral characteristics can be predicted.

Table 2: Predicted Spectroscopic Data for **5-Methoxy-3,4-dihydro-2H-pyrrole**

Spectroscopy	Expected Peaks/Signals
^1H NMR	Signals corresponding to the methoxy group protons ($-\text{OCH}_3$), and the three methylene groups ($-\text{CH}_2-$) of the dihydropyrrole ring.
^{13}C NMR	Resonances for the methoxy carbon, the three methylene carbons, and the imine carbon ($\text{C}=\text{N}$).
IR Spectroscopy	Characteristic absorption bands for C-O stretching (ether), $\text{C}=\text{N}$ stretching (imine), and C-H stretching (aliphatic).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight (99.13 g/mol) and fragmentation patterns consistent with the loss of methoxy or other small fragments.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-methoxy-3,4-dihydro-2H-pyrrole** was not found in the provided search results, a general synthetic approach is mentioned. The preparation is typically carried out via a nucleophilic substitution reaction.^[1] A plausible method involves the reaction of a suitable precursor like 2-bromo-1-pyrroline with methanol.^[1]

A more general, multi-step synthesis and purification procedure for a related compound, 2-phenyl-1-pyrroline, starting from N-vinylpyrrolidin-2-one and ethyl benzoate, provides a useful reference for the type of methodology that could be adapted.^[6] This process involves the formation of an intermediate keto lactam, followed by acid-catalyzed hydrolysis and cyclization, and subsequent purification by distillation.^[6]

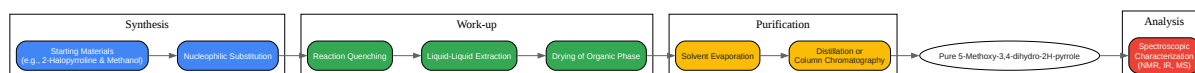
General Purification Strategy for Pyrroline Derivatives:

A common purification protocol for pyrroline derivatives involves the following steps:

- **Extraction:** The crude product is dissolved in an organic solvent like ethyl acetate and washed with a basic aqueous solution (e.g., sodium bicarbonate) and brine to remove acidic and water-soluble impurities.
- **Drying:** The organic layer is dried over an anhydrous drying agent such as magnesium sulfate.
- **Solvent Removal:** The solvent is removed under reduced pressure.
- **Distillation or Chromatography:** The crude product is then purified by vacuum distillation or column chromatography on silica gel to yield the pure compound.

Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a 2-substituted-1-pyrroline, which can be conceptually applied to **5-methoxy-3,4-dihydro-2H-pyrrole**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis and purification of **5-methoxy-3,4-dihydro-2H-pyrrole**.

Biological Activity and Signaling Pathways

While it is stated that **5-methoxy-3,4-dihydro-2H-pyrrole** is utilized in medicinal chemistry to create compounds that inhibit enzyme activity and modulate cell signaling, specific signaling pathways directly involving this compound are not detailed in the available literature.[1]

However, the broader class of pyrroline derivatives is known to exhibit a range of biological

activities, and this compound serves as a valuable scaffold for developing new therapeutic agents.[2]

Safety Information

5-Methoxy-3,4-dihydro-2H-pyrrole is considered to have low toxicity.[1] However, standard laboratory safety precautions should always be observed.[1] This includes avoiding direct contact with skin and eyes, ensuring good ventilation to prevent inhalation of vapors, and storing the compound away from ignition sources and oxidizing agents in a tightly sealed container.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 5-Methoxy-3,4-dihydro-2H-pyrrole | 5264-35-7 | FM129804 [biosynth.com]
- 3. echemi.com [echemi.com]
- 4. 5264-35-7 CAS MSDS (5-METHOXY-3,4-DIHYDRO-2H-PYRROLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to 5-Methoxy-3,4-dihydro-2H-pyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1348299#physical-properties-of-5-methoxy-3-4-dihydro-2h-pyrrole\]](https://www.benchchem.com/product/b1348299#physical-properties-of-5-methoxy-3-4-dihydro-2h-pyrrole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com